

D-erythro-MAPP solubility in DMSO versus ethanol

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Compound of Interest

Compound Name: **D-erythro-MAPP**

Cat. No.: **B1670232**

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D-erythro-MAPP Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and application of **D-erythro-MAPP**.

Frequently Asked Questions (FAQs)

Q1: What is **D-erythro-MAPP** and what is its primary mechanism of action?

A1: **D-erythro-MAPP** is a synthetic analog of ceramide.^{[1][2]} Its primary mechanism of action is the specific inhibition of alkaline ceramidase, with an IC₅₀ of 1-5 μM.^{[2][3][4]} This inhibition leads to an elevation of endogenous ceramide levels, which in turn promotes growth suppression and cell cycle arrest in the G₀/G₁ phase. It is a much weaker inhibitor of acid ceramidase (IC₅₀ >500 μM).

Q2: In which solvents is **D-erythro-MAPP** soluble?

A2: **D-erythro-MAPP** is soluble in several organic solvents, including DMSO and ethanol. For detailed solubility information, please refer to the data summary table below.

Q3: What are the recommended storage conditions for **D-erythro-MAPP**?

A3: As a solid, **D-erythro-MAPP** should be stored at -20°C. Stock solutions in solvent can be stored at -20°C for up to one month or at -80°C for up to six months. It is advisable to aliquot

the stock solution to prevent repeated freeze-thaw cycles.

Q4: Is **D-erythro-MAPP** cell-permeable?

A4: Yes, **D-erythro-MAPP** is cell-permeable.

Solubility Data

The solubility of **D-erythro-MAPP** can vary between different solvents. The following table summarizes the available quantitative data for solubility in DMSO and ethanol.

Solvent	Concentration (m/v)	Molar Concentration (mM)	Source
DMSO	0.1 mg/mL	~0.28 mM	Cayman Chemical
DMSO	-	50 mM	Abcam
Ethanol	5 mg/mL	~13.8 mM	Sigma-Aldrich
Ethanol	≥ 20 mg/mL	≥ 55.32 mM	MedChemExpress
Ethanol	-	50 mM	Abcam

Note: The molecular weight of **D-erythro-MAPP** is approximately 361.56 g/mol .

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving D-erythro-MAPP	Insufficient solvent volume or inappropriate solvent.	Ensure you are using a sufficient volume of the recommended solvent (DMSO or ethanol). Gentle warming and vortexing can aid dissolution. Refer to the solubility table for concentration guidelines.
Precipitation of D-erythro-MAPP in Aqueous Media	D-erythro-MAPP has low aqueous solubility.	When diluting a stock solution into an aqueous buffer, ensure the final concentration of the organic solvent is low enough to be tolerated by your experimental system but high enough to maintain solubility. It may be necessary to prepare a more dilute stock solution for this purpose.
Inconsistent Experimental Results	Degradation of D-erythro-MAPP due to improper storage.	Aliquot stock solutions and store them at -20°C or -80°C to minimize freeze-thaw cycles. Use fresh aliquots for each experiment. Stock solutions are generally stable for up to one month at -20°C.
Low Potency or Lack of Cellular Effect	Incorrect concentration or degraded compound.	Verify the concentration of your stock solution and ensure it has been stored correctly. Confirm the purity of the D-erythro-MAPP used.

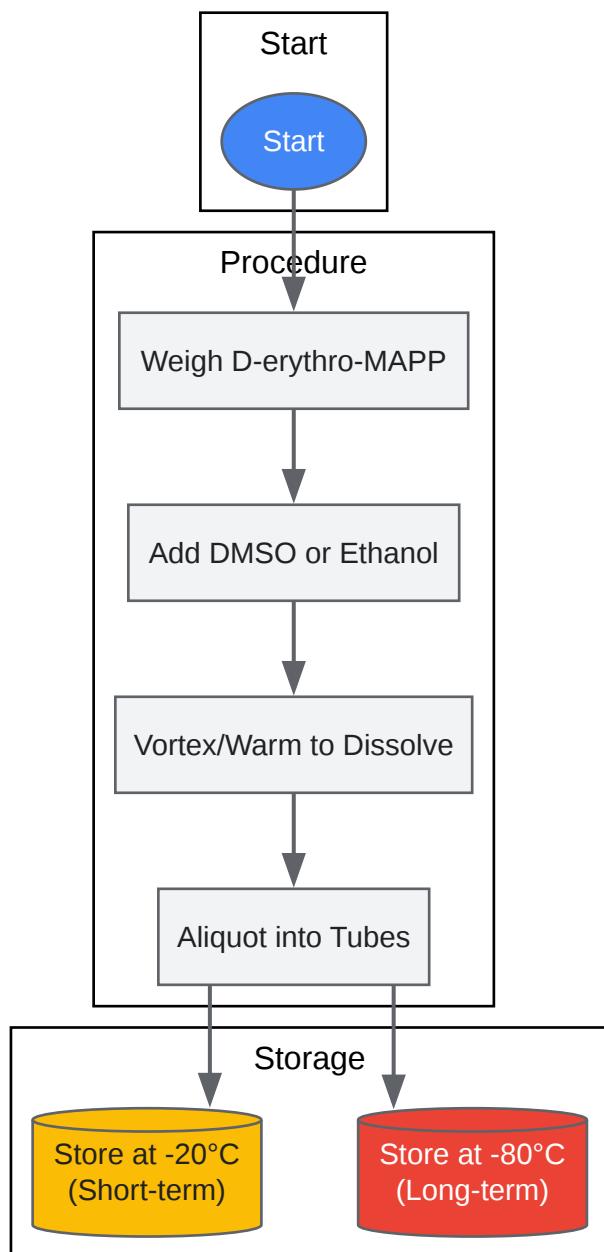
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **D-erythro-MAPP** in DMSO

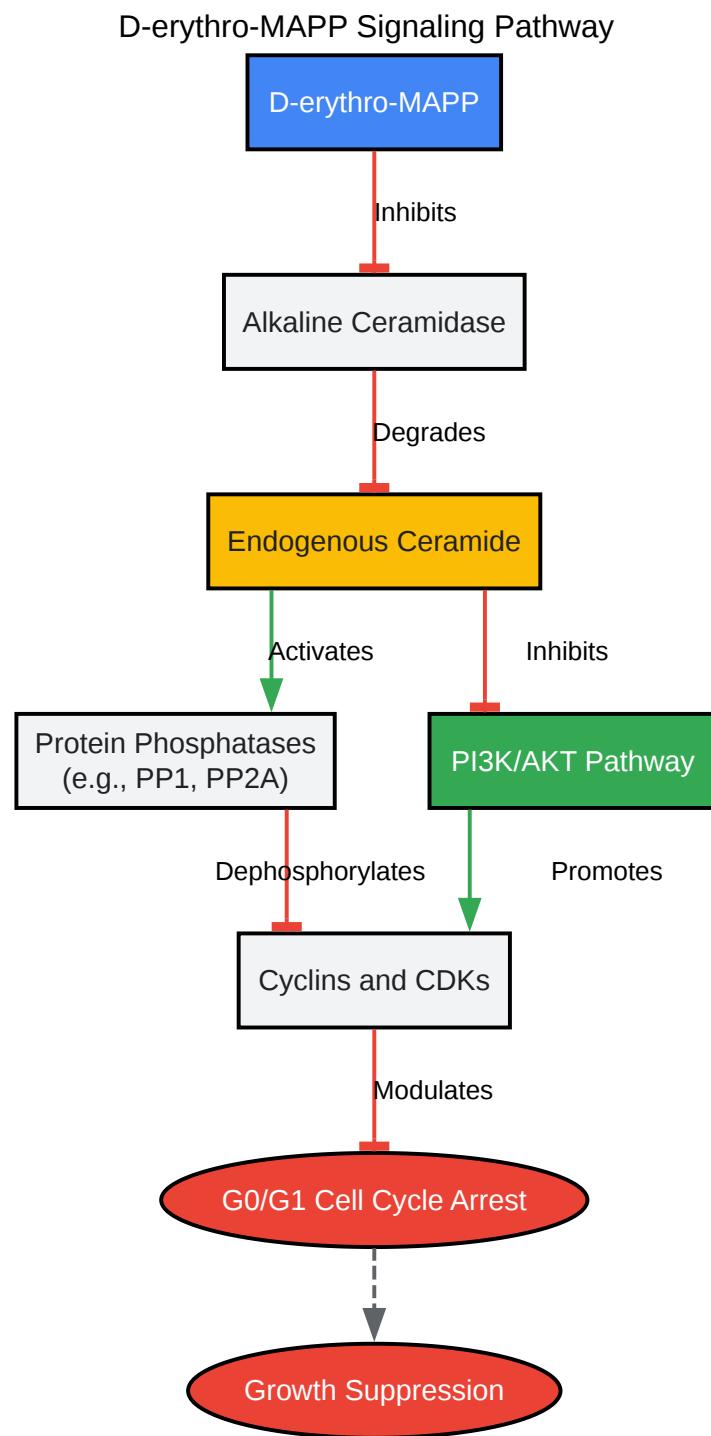
- Materials:
 - **D-erythro-MAPP** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out the desired amount of **D-erythro-MAPP**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.62 mg of **D-erythro-MAPP** (Molecular Weight = 361.56 g/mol).
 - Add the appropriate volume of DMSO to the **D-erythro-MAPP** solid.
 - Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
 - Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Visualizations

Experimental Workflow: D-erythro-MAPP Stock Solution Preparation

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Caption: Workflow for preparing **D-erythro-MAPP** stock solutions.



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